

2-Amino-5-iodo-4-methylpyridine melting point and appearance

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2-Amino-5-iodo-4-methylpyridine**

Cat. No.: **B1285552**

[Get Quote](#)

An In-depth Technical Guide on the Physicochemical Properties of **2-Amino-5-iodo-4-methylpyridine**

Abstract

This technical guide provides a comprehensive overview of the key physicochemical properties of **2-Amino-5-iodo-4-methylpyridine**, specifically its melting point and appearance. Aimed at researchers, scientists, and professionals in drug development, this document details the standard experimental protocols for the determination of these properties. Furthermore, a logical workflow for the physicochemical characterization of a chemical compound is presented visually. All data and methodologies are collated from reliable chemical suppliers and standard laboratory procedure documentation to ensure accuracy and reproducibility.

Physicochemical Properties of **2-Amino-5-iodo-4-methylpyridine**

2-Amino-5-iodo-4-methylpyridine is a heterocyclic building block often utilized in the synthesis of pharmaceuticals and other specialty chemicals. An accurate understanding of its physical properties is crucial for its handling, storage, and application in further synthetic steps.

Summary of Physical Data

The melting point and appearance of **2-Amino-5-iodo-4-methylpyridine** are summarized in the table below. The data represents typical values and ranges reported by various chemical

suppliers.

Property	Value	Citations
Melting Point	115-123 °C	[1] [2] [3]
Specific ranges reported:		
119.0 to 123.0 °C	[1] [3]	
115-119 °C	[2]	
121 °C	[3]	
Appearance	A solid, crystalline powder.	[1] [2] [3]
Color ranges reported:		
Light yellow to brown to dark green.	[1] [3]	
Yellow to brown.	[2]	

Experimental Protocols

The following sections detail the standard methodologies for determining the melting point and appearance of a solid chemical compound like **2-Amino-5-iodo-4-methylpyridine**.

Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity. Pure compounds typically exhibit a sharp melting point range of 0.5-1.0°C, whereas impurities can lead to a depressed and broader melting range. The capillary method using a modern melting point apparatus is a standard and reliable technique.[\[4\]](#)

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp)
- Glass capillary tubes (sealed at one end)

- Sample of **2-Amino-5-iodo-4-methylpyridine**
- Spatula
- Mortar and pestle (if sample is not a fine powder)
- Long glass tube for packing

Procedure:

- Sample Preparation: If the sample is not already a fine powder, gently grind a small amount using a mortar and pestle. This ensures uniform heat transfer within the sample.[1]
- Loading the Capillary Tube: Invert a capillary tube and press the open end into the powdered sample. A small amount of solid will be forced into the tube.[1]
- Packing the Sample: To pack the solid tightly into the sealed end of the capillary, drop the tube, sealed-end down, through a long, narrow tube (e.g., a piece of glass tubing). The bouncing action will compact the sample at the bottom. Repeat until a packed sample height of 2-3 mm is achieved.[1]
- Apparatus Setup: Place the loaded capillary tube into one of the sample slots of the melting point apparatus.[1]
- Initial Rapid Determination (Optional): If the approximate melting point is unknown, perform a rapid heating to get a rough estimate. This allows for a more precise measurement in subsequent trials.[1]
- Accurate Measurement: For an accurate reading, begin heating at a moderate rate until the temperature is about 20°C below the expected melting point.[1] Then, reduce the heating rate to approximately 1-2°C per minute.[1] A slow heating rate is crucial for allowing the system to reach thermal equilibrium, ensuring an accurate measurement.[1]
- Observation and Recording:
 - Record the temperature (T1) at which the first droplet of liquid is observed.[1]

- Record the temperature (T2) at which the entire sample has completely melted into a clear liquid.[3]
- The melting point is reported as the range from T1 to T2.
- Post-Measurement: Turn off the apparatus and allow it to cool before performing subsequent measurements. Use a fresh capillary tube for each determination.[2]

Determination of Appearance

The appearance of a chemical, including its physical state, color, and form, is one of its most fundamental properties.[5] This is typically determined through direct visual observation under controlled conditions.

Apparatus and Materials:

- Sample of **2-Amino-5-iodo-4-methylpyridine**
- White, non-reactive surface (e.g., a ceramic tile or watch glass)
- Spatula
- Well-lit area, preferably with a neutral light source

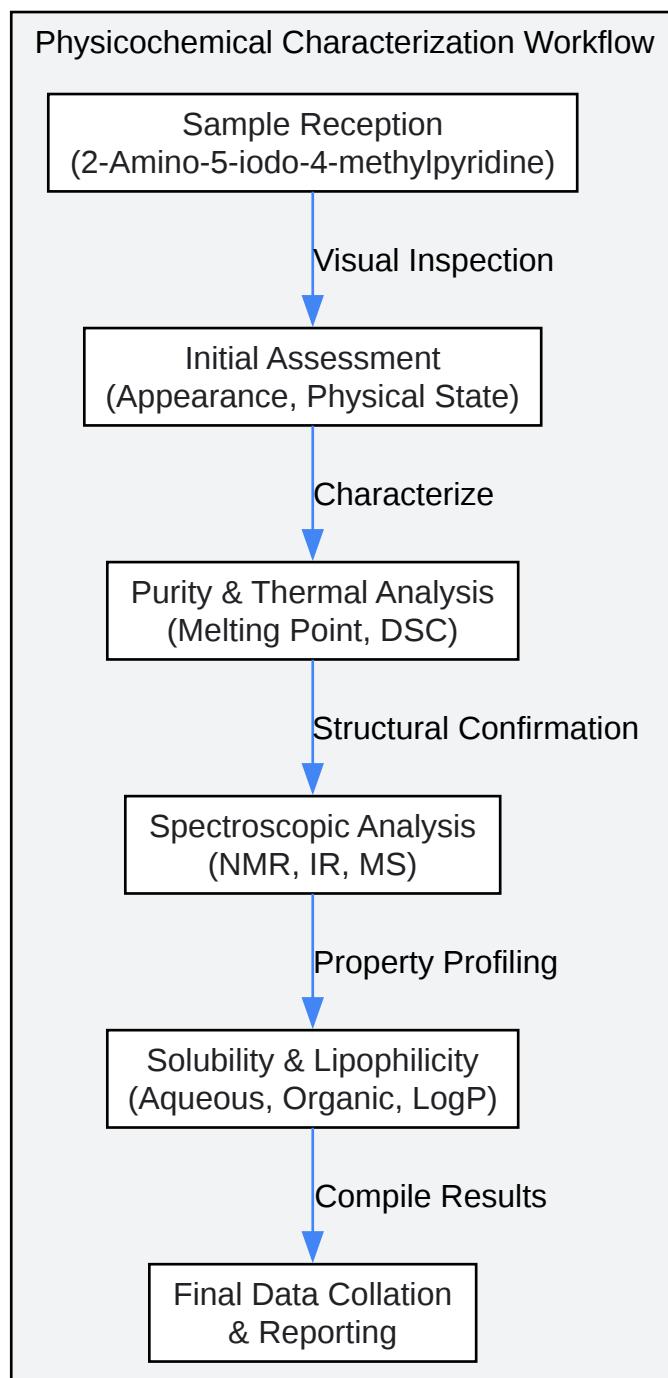
Procedure:

- Sample Placement: Using a clean spatula, place a small, representative amount of the substance onto the white surface. The white background provides a neutral contrast for accurate color assessment.
- Observation of Physical State and Form: Observe the sample at room temperature and standard atmospheric pressure. Note its physical state (e.g., solid, liquid, gas). For a solid, describe its form, such as crystalline, powder, granular, or amorphous.[5]
- Observation of Color: Carefully observe the color of the sample. Describe the color as accurately as possible. If the color is not uniform, this should be noted. For objective and reproducible color determination in industrial settings, comparison with standardized color guides can be employed.[6]

- Recording Observations: Record the complete description of the appearance, for example, "Light yellow crystalline powder."

Workflow for Physicochemical Characterization

The determination of melting point and appearance are initial steps in a broader workflow for the physicochemical characterization of a compound in a research and development setting. The following diagram illustrates a typical logical progression.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the physicochemical characterization of a chemical compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. davjalandhar.com [davjalandhar.com]
- 3. byjus.com [byjus.com]
- 4. westlab.com [westlab.com]
- 5. chemsafetypro.com [chemsafetypro.com]
- 6. contractpharma.com [contractpharma.com]
- To cite this document: BenchChem. [2-Amino-5-iodo-4-methylpyridine melting point and appearance]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1285552#2-amino-5-iodo-4-methylpyridine-melting-point-and-appearance\]](https://www.benchchem.com/product/b1285552#2-amino-5-iodo-4-methylpyridine-melting-point-and-appearance)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com